

# CAS number 1637294-12-2 physicochemical data

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## Compound of Interest

Compound Name:	3-(4-Isobutyl-2-methylphenyl)propanal
Cat. No.:	B13988180

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An In-Depth Technical Guide to the Physicochemical Properties of **3-(4-isobutyl-2-methylphenyl)propanal** (CAS No. 1637294-12-2)

For Researchers, Scientists, and Professionals in Analytical Chemistry and Fragrance Science

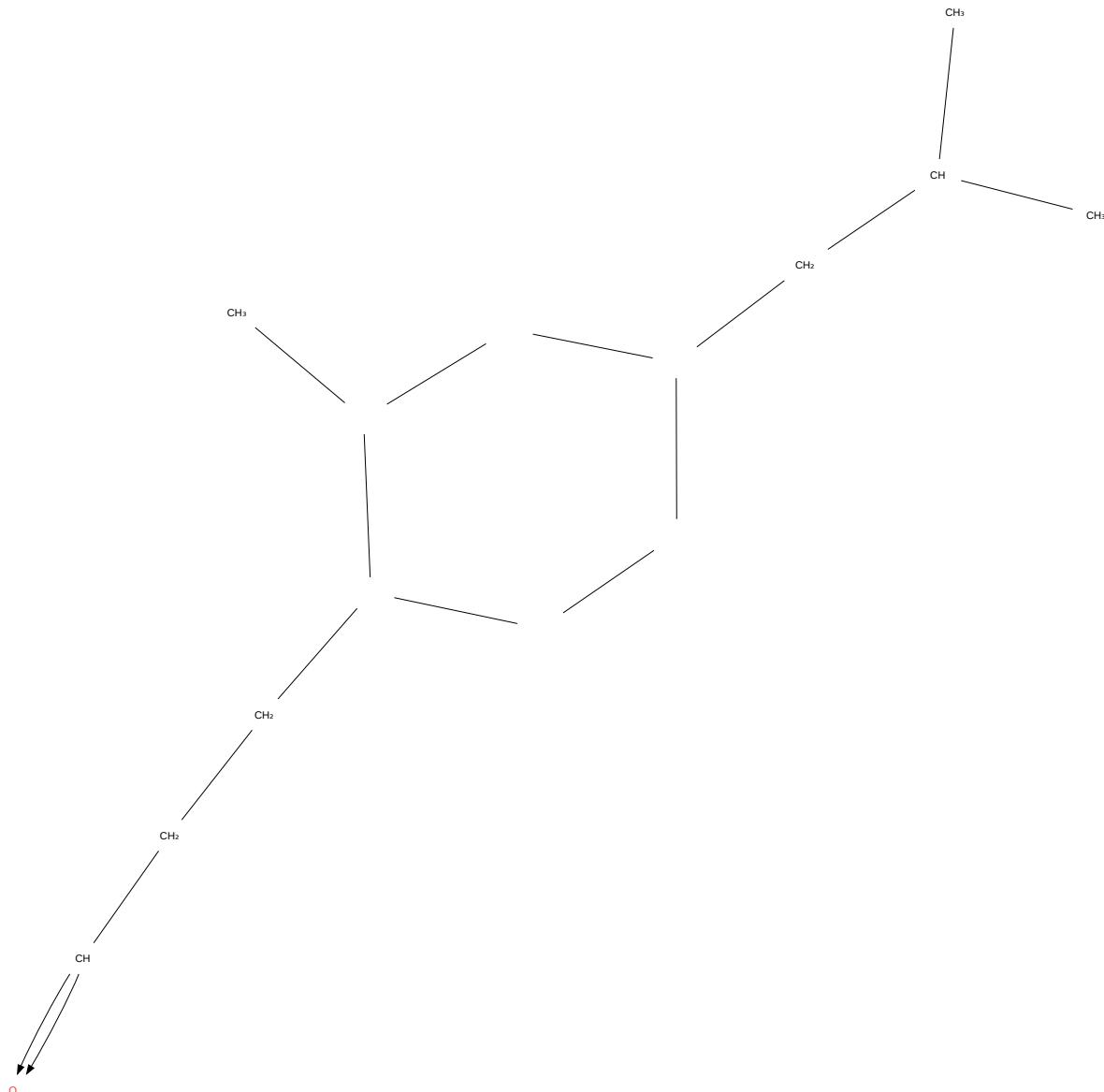
## Introduction

**3-(4-isobutyl-2-methylphenyl)propanal**, identified by CAS number 1637294-12-2, is a significant aroma compound known commercially as Nymphéal™.<sup>[1]</sup> This synthetic fragrance ingredient is valued for its diffusive floral cyclamen and muguet (lily-of-the-valley) notes, complemented by green and watery facets.<sup>[2]</sup> Its unique olfactory profile, which imparts a creamy and voluminous white floral character, has led to its widespread use in fine fragrances, cosmetics, and various household products.<sup>[2][3]</sup>

From a chemical standpoint, **3-(4-isobutyl-2-methylphenyl)propanal** is a substituted aromatic aldehyde. The strategic placement of a methyl group at the 2-position of the phenyl ring is a key structural feature, designed to enhance the biological safety of the ingredient.<sup>[4]</sup> This technical guide provides a comprehensive overview of the physicochemical data for this compound, intended to support research, quality control, and safety assessment in its various applications.

## Chemical Structure and Identification

The molecular structure of **3-(4-isobutyl-2-methylphenyl)propanal** is fundamental to its chemical behavior and olfactory properties.

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Caption: Chemical Structure of **3-(4-isobutyl-2-methylphenyl)propanal**

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1637294-12-2 <a href="#">[5]</a>
IUPAC Name	3-[2-methyl-4-(2-methylpropyl)phenyl]propanal <a href="#">[5]</a>
Synonyms	Nympheal™, Benzenepropanal, 2-methyl-4-(2-methylpropyl)- <a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <a href="#">[5]</a>
SMILES	CC1=C(C=CC(=C1)CC(C)C)CCC=O <a href="#">[5]</a> <a href="#">[6]</a>
InChIKey	UKZXPOJABTXLMK-UHFFFAOYSA-N <a href="#">[5]</a>

## Physicochemical Properties

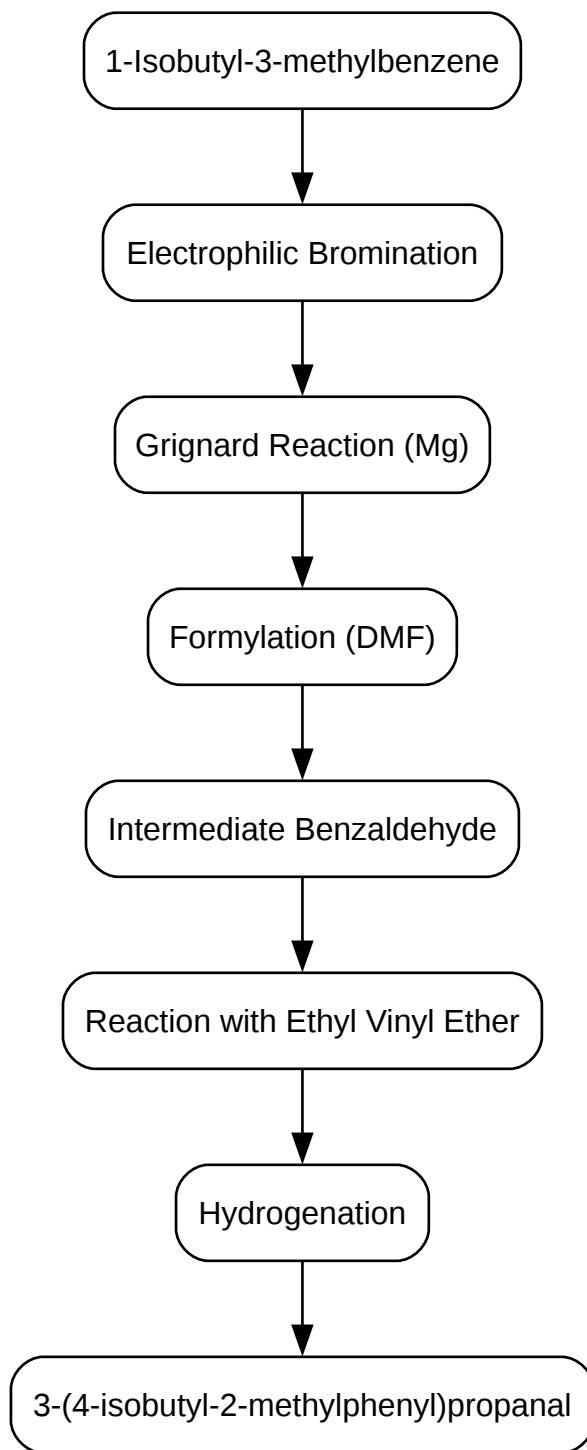
The physicochemical properties of **3-(4-isobutyl-2-methylphenyl)propanal** are critical for its formulation, performance, and environmental fate. The data presented below is a synthesis of predicted and experimental values from various sources.

Table 2: Physicochemical Data

Property	Value	Source
Molecular Weight	204.31 g/mol	<a href="#">[5]</a>
Appearance	Colorless to pale straw liquid	<a href="#">[2]</a>
Odor Profile	Floral, green, aldehydic, fresh, lily, muguet	<a href="#">[6]</a>
Boiling Point (estimated)	290-295.43 °C	<a href="#">[6]</a> <a href="#">[7]</a>
Vapor Pressure (estimated)	0.0008 hPa @ 20°C; 0.0014 hPa @ 25°C	<a href="#">[6]</a>
Water Solubility (estimated)	5.656 mg/L @ 25°C	<a href="#">[7]</a>
LogP (Octanol-Water Partition Coefficient)	3.6 - 4.53 (estimated)	<a href="#">[6]</a> <a href="#">[7]</a>
Density (predicted)	0.934 ± 0.06 g/cm³	<a href="#">[2]</a>

## Synthesis Overview

The synthesis of **3-(4-isobutyl-2-methylphenyl)propanal** on an industrial scale has been a subject of process research to ensure efficiency and regiochemical control.[\[4\]](#) One reported multi-kilogram scale synthesis involves a multi-step process starting from 1-isobutyl-3-methylbenzene.[\[4\]](#) The key steps include electrophilic bromination, followed by the formation of a Grignard reagent and subsequent reaction with dimethylformamide (DMF) to yield the corresponding benzaldehyde.[\[4\]](#) This intermediate is then reacted with ethyl vinyl ether, followed by hydrogenation to produce the final propanal product.[\[4\]](#)



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Caption: Simplified Synthesis Workflow

## Analytical Methodologies

The characterization and quantification of **3-(4-isobutyl-2-methylphenyl)propanal** in complex matrices such as perfumes and consumer products rely on robust analytical techniques. Gas chromatography-mass spectrometry (GC-MS) is the most common method for the analysis of volatile fragrance compounds.<sup>[8][9]</sup> Nuclear magnetic resonance (NMR) spectroscopy is invaluable for structural elucidation and purity assessment of the neat material.

## Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

This protocol provides a general framework for the qualitative and quantitative analysis of **3-(4-isobutyl-2-methylphenyl)propanal**.

### 1. Sample Preparation:

- Liquid Samples (e.g., Perfumes, Lotions): A liquid-liquid extraction is typically employed.
  - Accurately weigh approximately 1 g of the sample into a centrifuge tube.
  - Add an appropriate internal standard.
  - Add 5 mL of a suitable extraction solvent (e.g., a mixture of diethyl ether and hexane).
  - Vortex for 2 minutes and centrifuge to separate the layers.
  - Carefully transfer the organic layer to a clean vial for GC-MS analysis.

### 2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph:
  - Column: A non-polar or medium-polarity capillary column is suitable (e.g., VF-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness).<sup>[10]</sup>
  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.<sup>[10]</sup>
  - Injection: 1-2 µL in splitless mode.<sup>[10]</sup>
  - Oven Temperature Program:

- Initial temperature: 60°C, hold for 2 minutes.
- Ramp 1: 3°C/min to 125°C.[10]
- Ramp 2: 7°C/min to 230°C.[10]
- Ramp 3: 20°C/min to 300°C, hold for 5 minutes.[10]

- Mass Spectrometer:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Scan Mode: Full scan (e.g., m/z 35-350) for qualitative analysis and identification.[11]
  - Selective Ion Monitoring (SIM) Mode: For quantitative analysis, monitor characteristic ions of **3-(4-isobutyl-2-methylphenyl)propanal**.[10]

### 3. Data Analysis:

- Identification: Compare the obtained mass spectrum and retention time with that of a certified reference standard.
- Quantification: Construct a calibration curve using the peak area ratio of the analyte to the internal standard at different concentrations.

## Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

This protocol outlines the general steps for acquiring  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra for structural verification.

### 1. Sample Preparation:

- Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- Add a small amount of an internal standard for chemical shift referencing, such as tetramethylsilane (TMS).

- Transfer the solution to a 5 mm NMR tube.

### 2. NMR Data Acquisition:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended.
- $^1\text{H}$  NMR:
  - Acquire a standard one-dimensional proton spectrum.
  - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- $^{13}\text{C}$  NMR:
  - Acquire a proton-decoupled  $^{13}\text{C}$  spectrum.
  - A larger number of scans will be required compared to  $^1\text{H}$  NMR.

### 3. Spectral Interpretation:

- Analyze the chemical shifts, integration values, and coupling patterns in the  $^1\text{H}$  spectrum to confirm the proton environment.
- Analyze the chemical shifts in the  $^{13}\text{C}$  spectrum to identify all unique carbon atoms in the molecule.

## Safety and Hazard Information

According to classifications provided in REACH registrations, **3-(4-isobutyl-2-methylphenyl)propanal** is associated with several hazards.<sup>[3]</sup> It is reported to cause skin and serious eye irritation, and may cause an allergic skin reaction.<sup>[3]</sup> It is also considered harmful if inhaled and is very toxic to aquatic life with long-lasting effects.<sup>[3]</sup> Appropriate personal protective equipment and handling procedures are essential when working with this compound.

## Conclusion

**3-(4-isobutyl-2-methylphenyl)propanal** (CAS No. 1637294-12-2) is a commercially important fragrance ingredient with a well-defined chemical structure and a range of estimated physicochemical properties that govern its application. Its analysis is readily achievable through standard chromatographic and spectroscopic techniques, particularly GC-MS. The information compiled in this guide serves as a valuable technical resource for scientists and professionals involved in the research, development, and quality control of products containing this compound, while also highlighting the necessary safety precautions for its handling.

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